Application Notes and Protocols for FPR-A14 in Cell Culture

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*FPR-A14*
Cat. No.:	*B15568934*

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Introduction

FPR-A14 is a synthetic agonist for the Formyl Peptide Receptors (FPRs), a family of G protein-coupled receptors (GPCRs) crucial in the innate immune system and inflammatory responses.[1] These receptors, primarily expressed on phagocytic leukocytes like neutrophils and monocytes, recognize N-formylated peptides from bacteria and damaged host cells, triggering a cascade of cellular responses including chemotaxis, degranulation, and the production of reactive oxygen species (ROS).[1][2] The FPR family in humans consists of three members: FPR1, FPR2/ALX (also known as FPRL1), and FPR3.[1][2] **FPR-A14** has been shown to potently activate neutrophils and induce differentiation in neuroblastoma cells, making it a valuable tool for studying FPR signaling in various physiological and pathological contexts.[3]

This document provides detailed protocols for utilizing **FPR-A14** in cell culture experiments, focusing on key functional assays to characterize its effects on target cells.

Data Presentation

Quantitative Data Summary for **FPR-A14**

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Parameter	Cell Type	Assay	EC50 Value (nM)
Chemotaxis	Neutrophils	Migration Assay	42
Calcium Mobilization	Neutrophils	Intracellular Ca2+ Assay	630
Degranulation	RBL-2H3 cells expressing mFpr1	Degranulation Assay	~350
Degranulation	RBL-2H3 cells expressing mFpr2	Degranulation Assay	~890
ERK Phosphorylation	Murine Peritoneal Macrophages	Western Blot	Induces rapid phosphorylation

EC50 (Half-maximal effective concentration) values indicate the concentration of **FPR-A14** required to elicit 50% of the maximum response in a given assay.

Signaling Pathways and Experimental Workflows

FPR Signaling Pathway

Activation of Formyl Peptide Receptors by agonists like **FPR-A14** initiates a signaling cascade through heterotrimeric G proteins, primarily of the Gi and Gq families. This leads to the activation of downstream effectors such as phospholipase C (PLC) and phosphoinositide 3-kinase (PI3K). PLC activation results in the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG), leading to intracellular calcium mobilization and protein kinase C (PKC) activation, respectively. The βγ subunits of the G protein can also activate PI3Kγ. These pathways converge to activate the MAPK/ERK cascade, which plays a critical role in cell proliferation, differentiation, and survival.[1][4]

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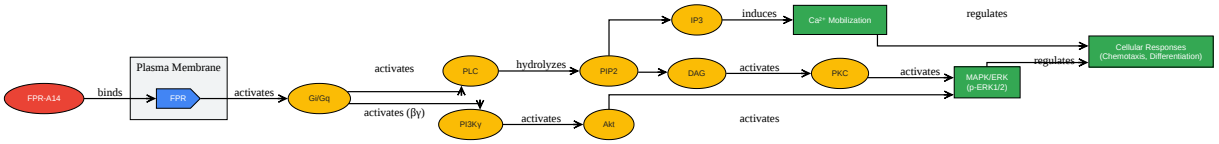

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Caption: **FPR-A14** activated signaling cascade.

Experimental Workflow for Cell-Based Assays

The following diagram outlines a general workflow for conducting cell-based assays with **FPR-A14**. Specific details for each assay are provided in the subsequent protocol sections.

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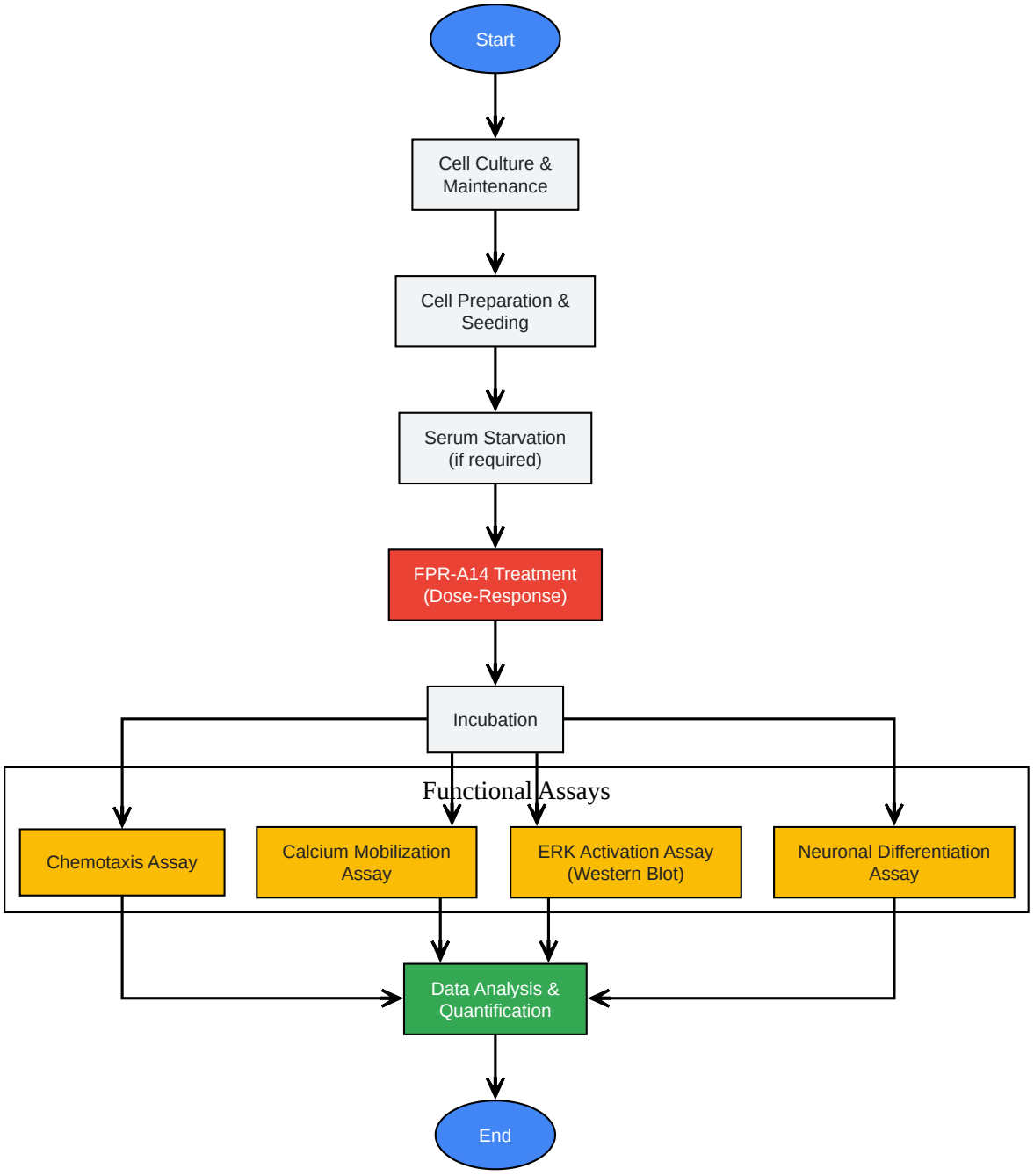

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